

What are the fundamental properties of Hexafluoroantimonic acid?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexafluoroantimonic acid*

Cat. No.: *B1631361*

[Get Quote](#)

An In-depth Technical Guide to **Hexafluoroantimonic Acid** for Researchers and Drug Development Professionals

Introduction

Hexafluoroantimonic acid (HSbF_6) is a superacid, a class of acids stronger than 100% sulfuric acid. It is widely regarded as the strongest known superacid, exhibiting an extraordinary ability to donate a proton (protonate) to even the weakest of bases, including hydrocarbons. Formed from a mixture of hydrogen fluoride (HF) and antimony pentafluoride (SbF_5), its extreme acidity stems from the formation of a stable, non-coordinating anion, hexafluoroantimonate ($[\text{SbF}_6]^-$), which leaves the proton exceptionally mobile and reactive.

This technical guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and handling of **hexafluoroantimonic acid**, with a focus on its applications in chemical synthesis and drug development.

Fundamental Properties

Hexafluoroantimonic acid is not a single, discrete compound but rather a complex equilibrium mixture. The primary active species are the fluoronium cation ($[\text{H}_2\text{F}]^+$) and the hexafluoroantimonate anion ($[\text{SbF}_6]^-$). Larger anionic species, such as $[\text{Sb}_2\text{F}_{11}]^-$, are also present and have been characterized by single-crystal X-ray crystallography. The extreme and highly mobile proton is responsible for the system's unparalleled acidity.

Quantitative Data

The physical and chemical properties of **hexafluoroantimonic acid** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	HSbF ₆	
Molecular Weight	236.76 g/mol	
Appearance	Colorless to yellow, fuming liquid	
Density	2.885 g/cm ³ (at 25 °C)	
Boiling Point	40 °C (decomposes)	
Acidity (Hammett)	$H_o \approx -28$ to -31.3	

Acidity: A Note on pKa vs. H_o

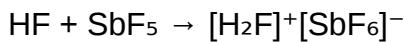
The traditional pH scale and pKa values are inadequate for measuring the strength of superacids. The acidity of **hexafluoroantimonic acid** is instead quantified using the Hammett acidity function (H_o). While 100% sulfuric acid has an H_o of -12, **hexafluoroantimonic acid** has a measured H_o value as low as -31.3, making it up to 10^{19} times stronger. This immense acidity allows it to protonate nearly all organic compounds.

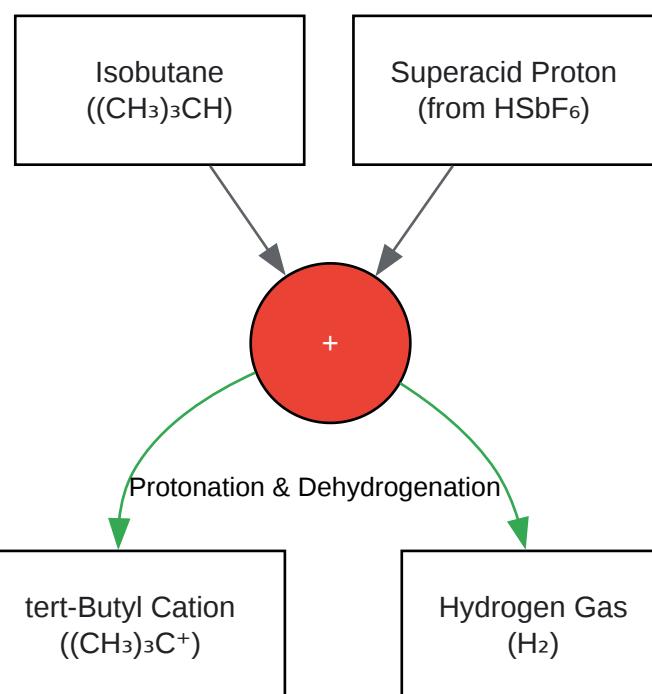
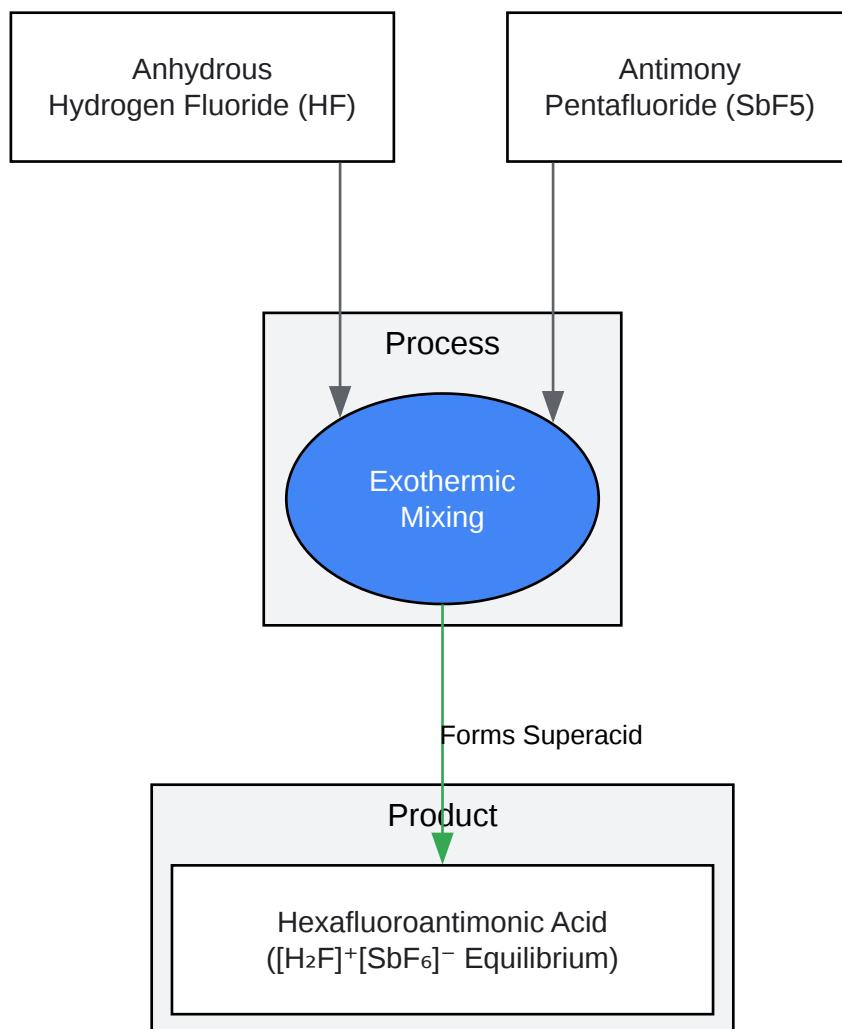
Synthesis and Handling

Synthesis

Hexafluoroantimonic acid is prepared by the direct reaction of anhydrous hydrogen fluoride (HF) with antimony pentafluoride (SbF₅). The reaction is highly exothermic and must be conducted with extreme caution under controlled conditions, typically at low temperatures.

The overall reaction can be simplified as:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [What are the fundamental properties of Hexafluoroantimonic acid?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1631361#what-are-the-fundamental-properties-of-hexafluoroantimonic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com